

Comprehensive Characterization Guide: 1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol

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Compound of Interest

Compound Name: 1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol

CAS No.: 1818412-23-5

Cat. No.: B2709762

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Executive Technical Summary

1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol (CAS: 1818412-23-5) is a specialized chiral-progenic building block, primarily utilized in the synthesis of androgen receptor antagonists and next-generation oxazolidinone antibiotics. Its structural core—a halogenated phenyl ring linked to a tertiary alcohol via a methylene spacer—presents unique analytical challenges. The tertiary hydroxyl group is prone to acid-catalyzed dehydration, while the 4-bromo-3-fluoro substitution pattern requires precise spectroscopic differentiation to ensure regioisomeric purity.

This guide provides a rigorous, self-validating framework for the structural confirmation and purity assessment of this compound. It moves beyond basic identification, offering a causal analysis of potential impurities derived from standard synthetic routes (e.g., Grignard addition to esters) and establishing acceptance criteria for pharmaceutical-grade applications.

Molecular Identity & Physicochemical Profile[1][2][3][4][5][6]

Before initiating wet-lab protocols, the target analyte must be defined by its theoretical physicochemical constants. These values serve as the baseline for "Pass/Fail" criteria during raw material release testing.

Table 1: Physicochemical Specifications

Property	Specification	Analytical Relevance
IUPAC Name	1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol	Primary Identifier
CAS Number	1818412-23-5	Registry Verification
Molecular Formula	C	Mass Balance Confirmation
	H	
	BrFO	
Molecular Weight	247.11 g/mol	MS Parent Ion Targeting
Monoisotopic Mass	246.0056 (for	High-Res MS (HRMS) Exact Match
	Br)	
LogP (Predicted)	~3.1	HPLC Retention Time Prediction
Physical State	Solid / Low-melting Waxy Solid	Handling & Hygroscopicity Check
Solubility	Soluble in DMSO, MeOH, DCM; Low in Water	NMR Solvent Selection

Synthesis-Driven Impurity Profiling

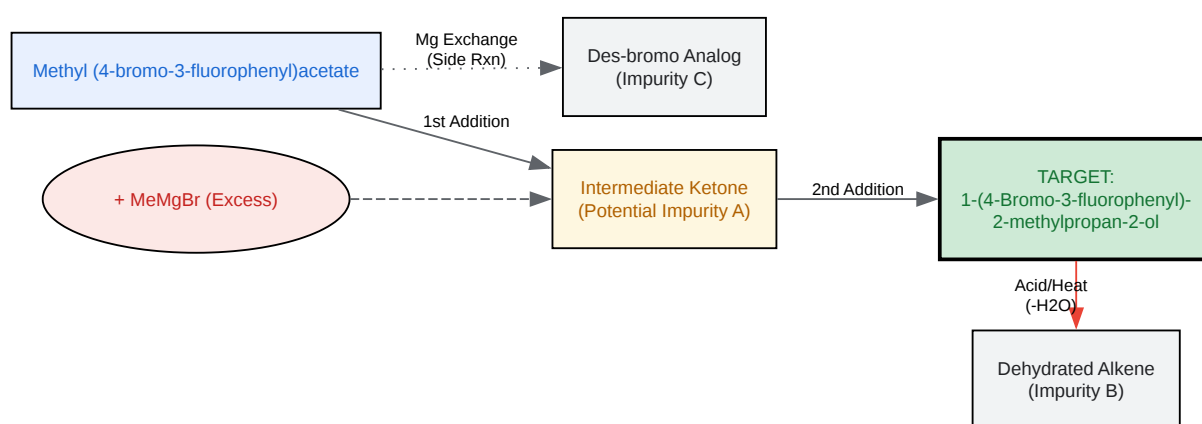
To characterize a compound effectively, one must understand its origin. The most prevalent synthetic route for this scaffold involves the addition of methylmagnesium bromide (Grignard

reagent) to methyl 2-(4-bromo-3-fluorophenyl)acetate.

This pathway dictates the specific impurities that analytical methods must detect.

Impurity Logic Diagram

The following diagram illustrates the transformation logic and potential critical quality attributes (CQAs) derived from the synthesis.



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Caption: Synthesis pathway highlighting Critical Quality Attributes (CQAs) and potential impurities (Ketone, Alkene, Des-bromo).

Critical Impurities to Monitor

- **Intermediate Ketone:** Result of incomplete Grignard addition. Detectable via Carbonyl stretch in IR (~1715 cm⁻¹) and distinct chemical shift in NMR.
- **Dehydrated Alkene:** Tertiary alcohols eliminate water easily under acidic conditions or high heat (GC injection ports). This appears as olefinic protons in NMR (5.0–6.5 ppm).
- **Regioisomers:** The 4-bromo-3-fluoro pattern is fixed, but starting material contamination could introduce 3-bromo-4-fluoro isomers.

F NMR is the discriminator here.

Spectroscopic Characterization Protocols

This section details the self-validating protocols for structural confirmation.

Nuclear Magnetic Resonance (NMR)

Objective: Confirm carbon skeleton and substitution pattern. Solvent: DMSO-d

(Preferred to prevent OH exchange and observe hydroxyl proton coupling) or CDCl

.

Protocol:

- Prepare a 10-15 mg sample in 0.6 mL solvent.

- Acquire

H (min 16 scans),

C (min 512 scans), and

F spectra.

- Validation Check: The gem-dimethyl group must appear as a singlet. If it is a doublet, the methylene spacer is missing (incorrect structure).

Table 2: Expected NMR Shifts (in CDCl

)

Moiety	Type	Shift (ppm)	Multiplicity	Integration	Diagnostic Note
C(CH ₃) ₃	Alkyl	~1.20	Singlet	6H	Characteristic of tert-butyl-like tail.
-OH	Hydroxyl	~1.5 - 2.0	Broad Singlet	1H	Shift varies with conc/solvent.
Ar-CH ₂ -	Benzylic	~2.70	Singlet	2H	Connects ring to quaternary center.
Ar-H (C6)	Aromatic	~6.9 - 7.0	Doublet/Multiplet	1H	Coupled to F and H5.
Ar-H (C2)	Aromatic	~7.0 - 7.1	Doublet of Doublets	1H	Strong F coupling.
Ar-H (C5)	Aromatic	~7.4 - 7.5	Triplet/Multiplet	1H	Ortho to Bromine (deshielded).

Mass Spectrometry (MS)

Objective: Confirm molecular weight and halogen pattern. Method: ESI+ or APCI+ (Direct Infusion).

Analysis Logic:

- Parent Ion: Look for

(269/271) or

(229/231) due to the labile tertiary alcohol. Tertiary alcohols often do not show strong peaks.

- Isotopic Pattern: Bromine exists as

Br and

Br in a ~1:1 ratio.

- Pass Criteria: Mass spectrum must show a "twin peak" cluster of equal intensity separated by 2 amu.
- Fail Criteria: A single peak implies debromination (Impurity C).

Infrared Spectroscopy (FT-IR)

Objective: Functional group verification. Key Bands:

- O-H Stretch: 3300–3450 cm
(Broad).
- C-F Stretch: 1100–1250 cm
(Strong).
- Absence of Carbonyl: No peak at 1700–1750 cm
(Confirms absence of ketone intermediate).

Chromatographic Purity Assessment (HPLC)

Developing a robust HPLC method is critical for quantifying the "Dehydrated Alkene" impurity, which may co-elute in generic gradients.

Method Development Guide:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (Acid keeps phenols/alcohols protonated).
- Mobile Phase B: Acetonitrile (ACN).

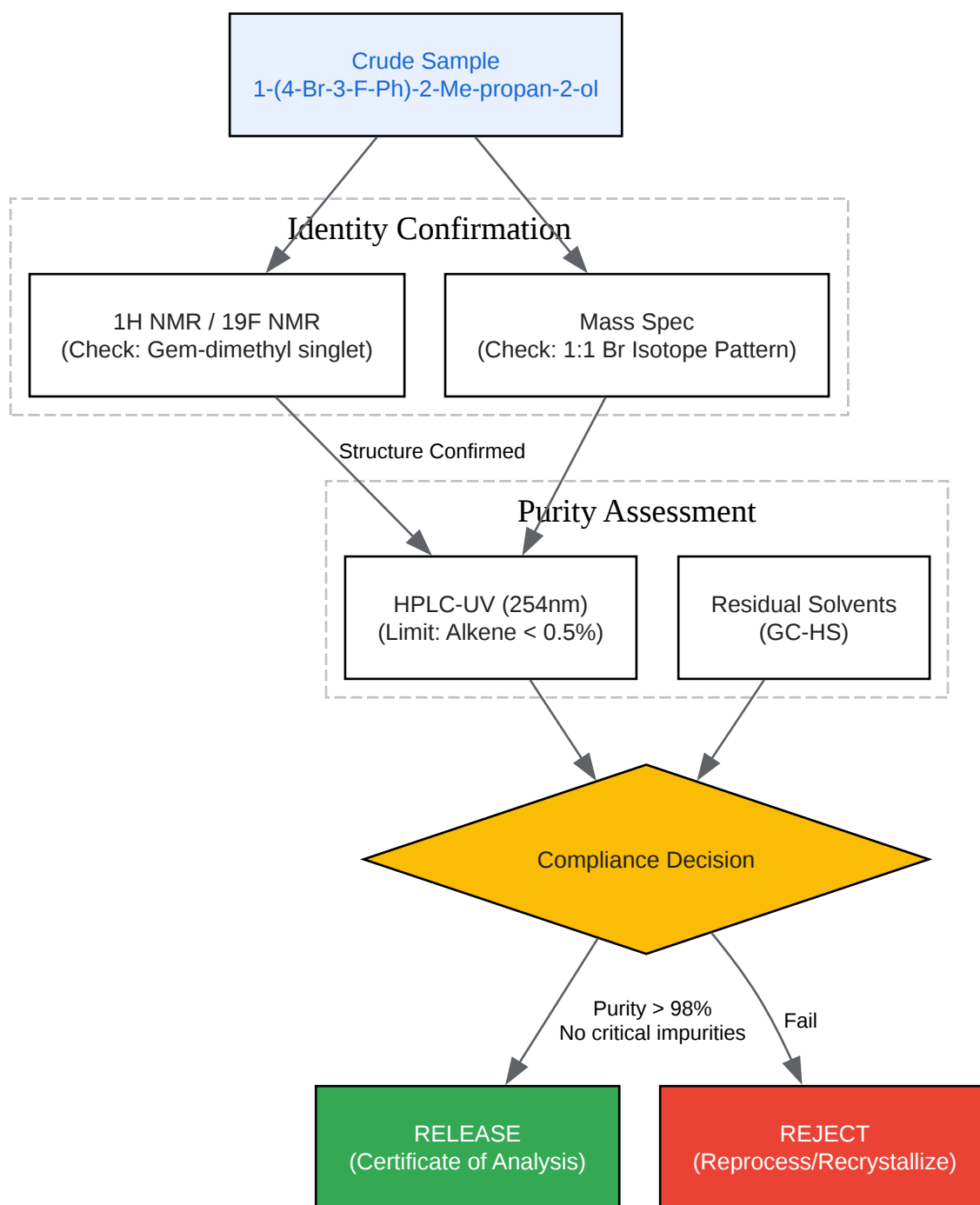
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (Aromatic ring) and 210 nm (Universal).

Self-Validating Step: Inject a sample subjected to "Acid Stress" (dissolve in MeOH + 1 drop HCl, heat 60°C for 1 hour). This intentionally generates the alkene impurity.

- Observation: The main peak (Alcohol) should decrease, and a new, more hydrophobic peak (Alkene) should appear at a higher retention time (higher %B).
- Utility: This confirms the method is "stability-indicating" and can separate the degradation product from the active.

Analytical Workflow Diagram

The following Graphviz diagram outlines the decision tree for releasing a batch of this material for research or synthesis.



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Caption: Analytical decision matrix for batch release, integrating structural confirmation and purity limits.

Safety & Handling (MSDS Highlights)

While specific toxicological data for this exact CAS may be limited, its structural class (halogenated aryl alcohol) dictates the following precautions:

- GHS Classification: Warning. Skin Irrit. 2, Eye Irrit. 2, STOT SE 3.
- Handling: Use in a fume hood. Avoid inhalation of dust.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Tertiary alcohols are stable but can be hygroscopic.

References

- Fluorochem Product Specification. **1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol** (CAS 1818412-23-5).^{[1][2]} Retrieved from .
- BLD Pharm Catalog. **1-(4-Bromo-3-fluorophenyl)-2-methylpropan-2-ol** Technical Data. Retrieved from .
- PubChem Compound Summary. Analogous Structure: (R)-3-(4-Bromo-3-fluorophenyl)-5-(hydroxymethyl)oxazolidin-2-one (Structural context for 4-bromo-3-fluoro moiety).^[3] Retrieved from .^[3]
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Reference for Grignard addition to esters mechanism).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.

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Sources

- [1. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [2. 1-\(4-Bromo-3-fluorophenyl\)-2-methylpropan-2-ol \(1 x 500 mg\) | Reagentia](#) [reagentia.eu]

- 3. 3-(4-Bromo-3-fluorophenyl)-5-(hydroxymethyl)oxazolidin-2-one, (R)- | C₁₀H₉BrFNO₃ | CID 34177904 - PubChem [pubchem.ncbi.nlm.nih.gov]
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